

# Personal protective equipment for handling 2-Hydroxyethyl methacrylate phosphate

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## Compound of Interest

Compound Name: 2-Hydroxyethyl methacrylate  
phosphate

Cat. No.: B1219090

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## Essential Safety and Handling Guide for 2-Hydroxyethyl Methacrylate Phosphate

This guide provides immediate and essential safety and logistical information for handling **2-Hydroxyethyl methacrylate phosphate** in a laboratory setting. Adherence to these procedures is critical for ensuring the safety of all personnel.

Chemical Identifier:

- Name: **2-Hydroxyethyl methacrylate phosphate**
- CAS Number: 52628-03-2[1]
- Molecular Formula: C<sub>6</sub>H<sub>13</sub>O<sub>7</sub>P[1]
- Molecular Weight: 228.137 g/mol [1]

## Hazard Identification and Classification

**2-Hydroxyethyl methacrylate phosphate** is classified as a hazardous substance. Key hazards include:

- Skin Corrosion/Irritation: Causes skin irritation.[2]

- Serious Eye Damage/Eye Irritation: Causes serious eye irritation.[2]
- Respiratory or Skin Sensitization: May cause an allergic skin reaction.[3]
- Specific Target Organ Toxicity (Single Exposure): May cause respiratory irritation.[2]

It is transported as a corrosive liquid, acidic, organic, n.o.s.[1]

## Personal Protective Equipment (PPE)

The following personal protective equipment must be worn at all times when handling **2-Hydroxyethyl methacrylate phosphate** to minimize exposure:

PPE Category	Specification
Eye and Face	Chemical safety goggles or a face shield are required.[2][4]
Hand	Impervious, chemical-resistant gloves (e.g., nitrile rubber) must be worn. Always inspect gloves for integrity before use.[3][4]
Body	A laboratory coat is mandatory. Ensure sleeves are fully extended to prevent skin contact. Full-length pants and closed-toe shoes are also required.[5][6]
Respiratory	Use in a well-ventilated area or under a fume hood.[4] If vapors or aerosols are generated, a suitable respirator with an appropriate filter (e.g., Type A-P2) is necessary.

## Operational Plan: Handling and Storage

Handling:

- Work in a well-ventilated area, preferably within a certified chemical fume hood.[4][6]

- Avoid all personal contact, including inhalation of vapors or mists.[5][7] Do not breathe dust, fume, gas, mist, vapors, or spray.[1][2]
- Wash hands thoroughly with soap and water after handling and before breaks.[3]
- Remove any contaminated clothing immediately and launder it before reuse.[7]  
Contaminated work clothing should not be allowed out of the workplace.[1][3]

#### Storage:

- Store in a cool, dry, and well-ventilated area away from incompatible materials such as oxidizing agents, strong acids, and alkalis.[3][4][5]
- Keep containers tightly closed and properly labeled.[2][5]
- Protect containers from physical damage and check regularly for leaks.[5]
- Store locked up.[1][2]

## Emergency and First Aid Procedures

Immediate action is crucial in the event of an exposure:

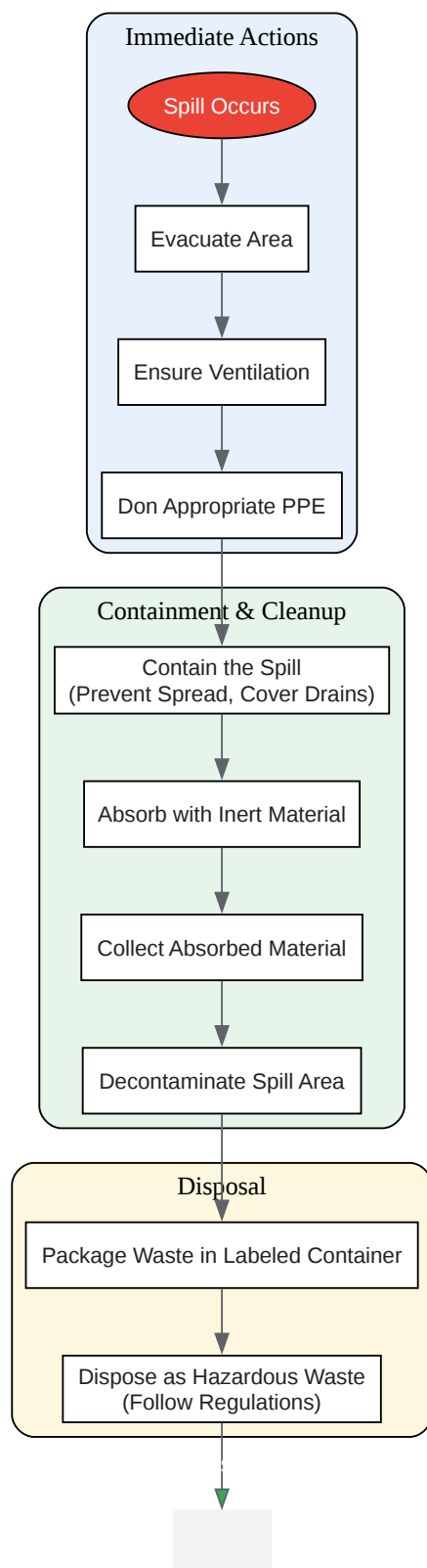
Exposure Route	First Aid Procedure
Inhalation	Move the affected person to fresh air and keep them comfortable for breathing.[1][2] If breathing is difficult, provide oxygen. Seek medical attention if you feel unwell.[2][6]
Skin Contact	Immediately remove all contaminated clothing. [1] Rinse the skin with plenty of soap and water for at least 15 minutes.[2][8] If skin irritation or a rash occurs, get medical advice.[1][2]
Eye Contact	Rinse cautiously with water for several minutes. [2] Remove contact lenses if present and easy to do. Continue rinsing.[2] Immediately call an ophthalmologist or a physician.[2]
Ingestion	Rinse the mouth with water.[1] Do NOT induce vomiting.[1] Seek immediate medical attention. [6]

## Spill and Disposal Plan

Spill Response: In the event of a spill, follow these steps to ensure safety and proper cleanup:

- Evacuate: Immediately clear the area of all personnel.
- Ventilate: Ensure the area is well-ventilated.
- Contain: Prevent further spread of the spill. Cover drains if necessary.[2]
- Absorb: Use an inert, liquid-absorbent material (e.g., Chemizorb®, sand, earth) to absorb the spill.[2][7]
- Collect: Carefully collect the absorbed material and place it into a suitable, labeled container for hazardous waste disposal.[7]
- Decontaminate: Clean the affected area thoroughly with soap and water.[6]

The logical workflow for handling a chemical spill is illustrated in the diagram below.



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Caption: Workflow for managing a spill of **2-Hydroxyethyl methacrylate phosphate**.

Disposal:

- All waste materials, including contaminated absorbents and disposable PPE, must be collected in a designated and properly labeled hazardous waste container.
- Dispose of the waste through an approved waste disposal plant in accordance with all local, state, and federal regulations.<sup>[2][3]</sup> Do not allow the product to enter drains.<sup>[1][2]</sup>

## Quantitative Data

Property	Value
Appearance	Liquid
Oral LD50 (Rat)	5,564 mg/kg <sup>[9]</sup>
Dermal LD50 (Rabbit)	> 5,000 mg/kg <sup>[9]</sup>
Flash Point	97 °C <sup>[10]</sup>
Density	1.034 g/cm <sup>3</sup> at 20 °C <sup>[10]</sup>
Vapor Pressure	1.3 hPa at 68 °C <sup>[10]</sup>
Water Solubility	Fully miscible <sup>[10]</sup>

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